

Unveiling the Solubility Profile of Reactive Red 4: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Reactive Red 4	
Cat. No.:	B097997	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Reactive Red 4, a monochlorotriazine azo dye also known by synonyms such as Cibacron Brilliant Red 3B-A and Procion Brilliant Red H-3B, is a versatile tool in various scientific disciplines.[1][2][3][4] Its utility spans from textile dyeing to sophisticated biochemical applications, including enzyme inhibition and affinity chromatography.[3][5] A fundamental understanding of its solubility is paramount for its effective application. This technical guide provides a comprehensive overview of the aqueous solubility of Reactive Red 4, collates available quantitative data, and presents logical workflows for its common applications. While specific experimental protocols for solubility determination of Reactive Red 4 are not readily available in the public domain, this guide furnishes a foundational understanding based on existing data and general principles for reactive dyes.

Physicochemical Properties

Reactive Red 4 is characterized as a deep red or dark purplish-red powder.[2][3][5][6] Its molecular structure, containing multiple sulfonate groups, renders the molecule soluble in aqueous solutions.[3]

Aqueous Solubility



The solubility of **Reactive Red 4** in water is a critical parameter for preparing stock solutions and experimental buffers. While detailed studies on its solubility in various buffers are not extensively documented, its solubility in water has been reported.

Ouantitative Solubility Data

Solvent	Temperature (°C)	Solubility
Water	25	50 g/L[6]
Water	Not Specified	Soluble (partly)[1]
Water	Not Specified	Soluble[2][3][5]

Factors Influencing Solubility of Reactive Dyes

The solubility of reactive dyes like **Reactive Red 4** can be influenced by several factors:

- Temperature: Generally, solubility increases with temperature. Hot water can be used to accelerate the dissolution of reactive dyes.[7]
- Electrolytes: The presence of salts, such as sodium chloride or sodium sulfate, which are often used in dyeing processes, can decrease the solubility of reactive dyes.[7]
- pH: The pH of the solution can affect the ionization state of the dye molecule, which in turn can influence its solubility.
- Additives: Urea is known to have a solubilizing effect on reactive dyes.[7]

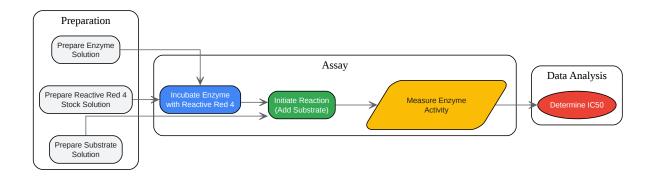
Experimental Applications & Workflows

Reactive Red 4's ability to interact with proteins makes it a valuable tool in biochemical research.

Enzyme Inhibition Studies

Reactive Red 4 is known to act as an inhibitor for several enzymes, particularly those with phosphotransferase activity like hexokinase. The dye often binds to the active site, preventing substrate binding.





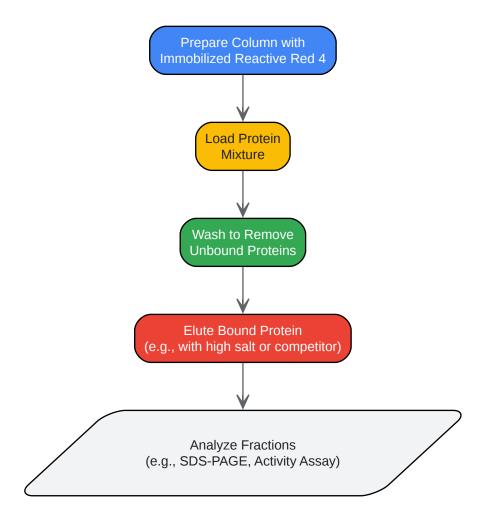
Click to download full resolution via product page

Enzyme Inhibition Experimental Workflow

Affinity Chromatography

The triazine group in **Reactive Red 4** allows it to be immobilized on a solid support and used as a ligand in affinity chromatography to purify proteins, particularly those that bind nucleotides like NAD+ or ATP.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cibacron brilliant red 3B-A | CAS 17681-50-4 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. Cibacron Brilliant Red 3B-A | 16480-43-6 | Benchchem [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. dawnscientific.com [dawnscientific.com]
- 5. benchchem.com [benchchem.com]



- 6. worlddyevariety.com [worlddyevariety.com]
- 7. fnatchem.com [fnatchem.com]
- To cite this document: BenchChem. [Unveiling the Solubility Profile of Reactive Red 4: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b097997#reactive-red-4-solubility-in-water-and-buffers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com